

# Essential Safety and Operational Guide for Handling Sec61-IN-2

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## Compound of Interest

Compound Name: Sec61-IN-2

Cat. No.: B7454025

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This document provides crucial safety and logistical information for the handling of **Sec61-IN-2**, a protein secretion inhibitor intended for research use. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the compound.

## Compound Information and Storage

**Sec61-IN-2** is a small molecule inhibitor of the Sec61 protein translocon. Due to its potent biological activity, it should be handled with care, assuming it is a potentially hazardous compound.

Parameter	Value	Source
Description	Protein secretion inhibitor	MedchemExpress
CAS Number	2484865-72-5	MedchemExpress
Form	Typically a powder	General knowledge of similar compounds
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	<a href="#">[1]</a>
Handling Recommendation	Aliquot to avoid repeated freeze-thaw cycles	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

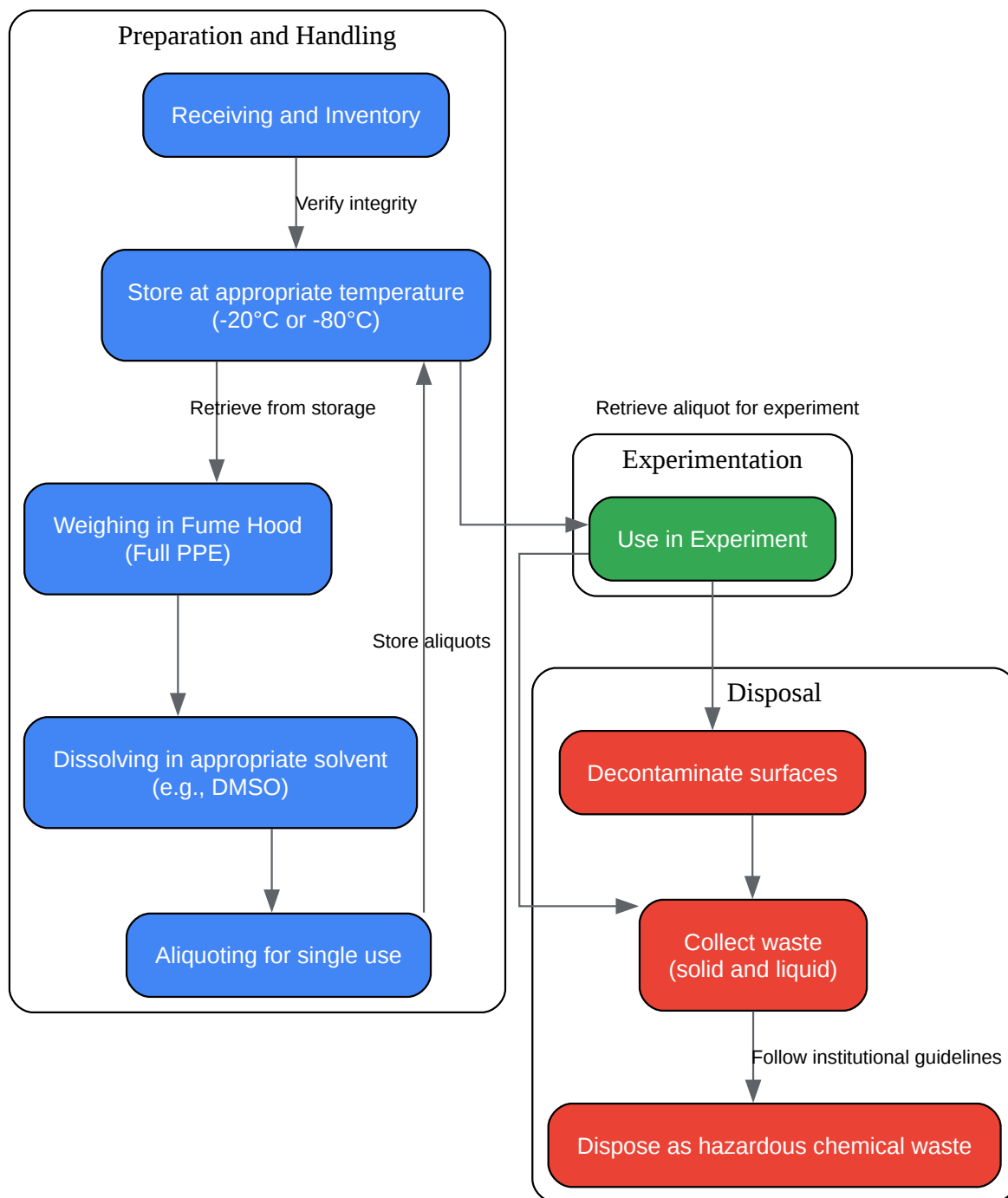
Given the lack of specific toxicity data, a cautious approach is mandatory. Assume the compound is potent and potentially hazardous through inhalation, ingestion, and skin contact. The following PPE should be worn at all times when handling **Sec61-IN-2**, particularly in its powdered form.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

PPE Category	Required Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities or if there is a splash hazard.	Protects against accidental splashes of the compound in solution or contact with airborne powder. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Skin Protection	A fully buttoned laboratory coat, long pants, and closed-toe shoes.	Prevents incidental skin contact with the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Consider double-gloving, especially when handling the solid compound. Gloves should be inspected before use and changed immediately upon contamination.	Provides a barrier against direct skin contact. Double-gloving offers additional protection. <a href="#">[4]</a> <a href="#">[6]</a>
Respiratory Protection	For handling the powdered form outside of a certified chemical fume hood or other containment device, a NIOSH-approved respirator is required.	Minimizes the risk of inhaling the powdered compound, which is a primary route of exposure for potent substances. <a href="#">[4]</a> <a href="#">[6]</a>

## Handling Procedures

All handling of **Sec61-IN-2**, especially weighing of the solid and preparation of stock solutions, should be performed in a designated area within a certified chemical fume hood, glove box, or other ventilated containment device to minimize exposure.<sup>[2]</sup>

Experimental Workflow for Handling **Sec61-IN-2**



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